

Basic Properties and Available Specifications for Triamylamine

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Compound Focus: Triamylamine

CAS No.: 621-77-2

Cat. No.: S702404

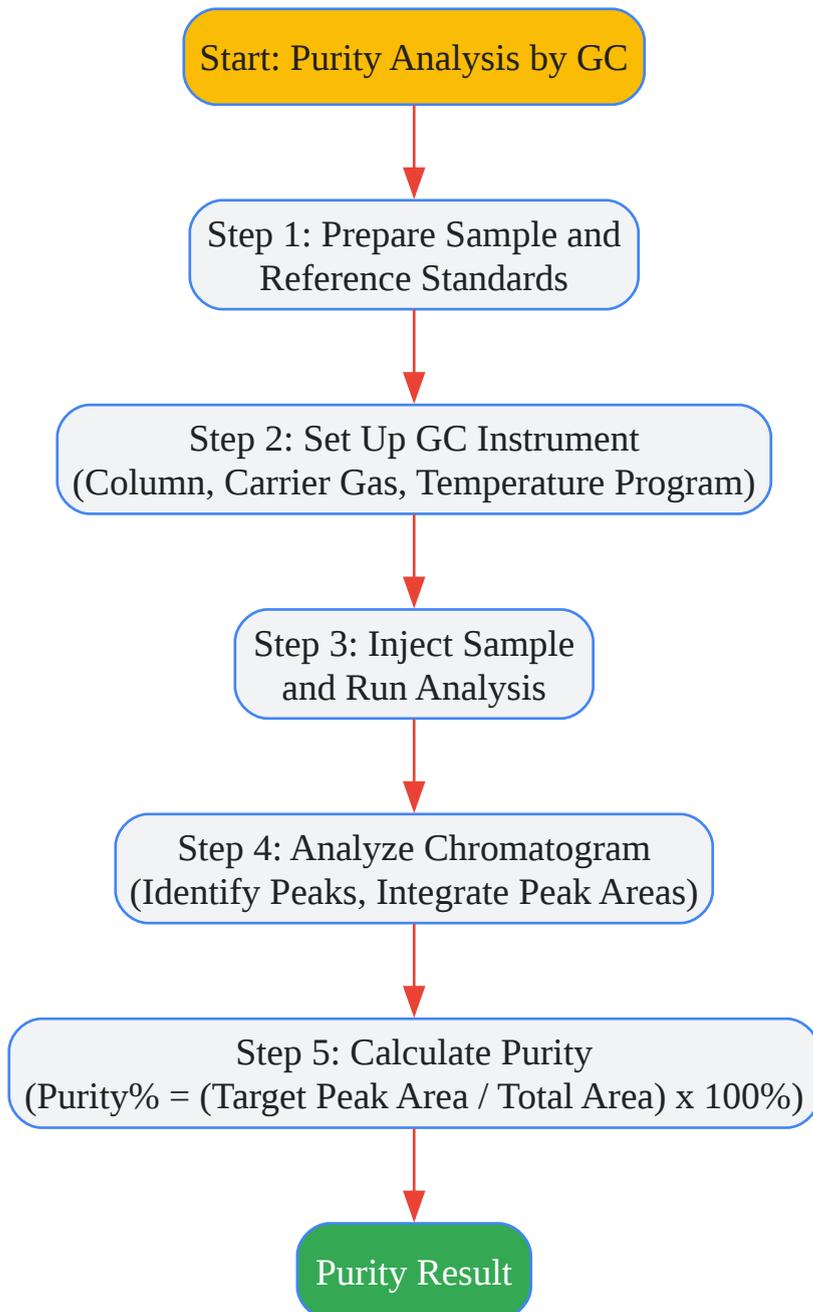
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The table below summarizes the key information available for **Triamylamine** (CAS 621-77-2) from supplier specifications.

Property	Specification / Value
CAS RN	621-77-2 [1] [2] [3]
Synonyms	Tripentylamine [1] [2] [3]
Molecular Formula	C ₁₅ H ₃₃ N [1] [2] [3]
Molecular Weight	227.43-227.44 g/mol [1] [2] [3]
Purity (GC)	>98.0% (min.) [1] [3]
Physical State	Colorless to almost colorless clear liquid [1]
Boiling Point	240 °C [1] [3]
Flash Point	81 °C [1] [3]
Density	0.79 (20/20) [1] [3]

Gas Chromatography for Purity Determination

Gas Chromatography (GC) is a powerful analytical technique for separating and analyzing volatile compounds to determine sample purity [4]. Here is a generalized workflow for determining purity using GC:



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Experimental Protocol for Amine Analysis by GC-FID

Analyzing amines like **Triamylamine** by GC can be challenging due to their polarity and tendency to adsorb onto active sites in the GC system, causing peak tailing and poor reproducibility [5]. The following protocol, adapted from a study on determining volatile amines in an Active Pharmaceutical Ingredient (API), outlines key considerations for a robust method [5].

- **Objective:** To develop a rapid and sensitive GC-FID method for the simultaneous determination of residual volatile amines.
- **Instrumentation:** Agilent 7890 GC system equipped with a Flame Ionization Detector (FID) and an autosampler [5].
- **Column Selection:** **Agilent CP-Volamine column** (30 m × 0.32 mm, 5 µm film). This specialized column is designed for the analysis of volatile amines and is critical for achieving good peak shape [5].
- **Inlet Liner:** **Restek Siltek liner** was selected to minimize analyte adsorption and improve sensitivity [5].
- **Chromatographic Parameters:**
 - **Carrier Gas:** Helium
 - **Flow Rate:** 15 mL/min (constant flow)
 - **Injection Volume:** 1.0 µL
 - **Injection Mode:** Split (split ratio 2:1)
 - **Inlet Temperature:** 220 °C
 - **Detector Temperature:** 250 °C
 - **Temperature Program:**
 - Start at 70 °C (hold 0 min)
 - Ramp to 90 °C at 5 °C/min (hold 2 min)
 - Ramp to 200 °C at 20 °C/min (hold 6 min)
- **Sample Preparation:**
 - **Solvent:** Acetonitrile was chosen due to its high solubility for the API and amines [5].
 - **Procedure:** Dissolve the sample in acetonitrile. A sample concentration of 25 mg/mL was used in the cited study [5].
- **Method Validation:** The cited method was qualified per ICH guidelines, demonstrating good linearity ($r > 0.999$) and recoveries (>90%) for the target amines [5].

Comparative Insights and Analysis

To build your comparison guide, you can contrast the general principles of GC with the specific requirements for analyzing **Triamylamine**.

Aspect	General GC Practice	Considerations for Triamylamine/Amines
Column Selection	Wide choice based on analyte polarity [4].	Specialized columns (e.g., CP-Volamine) are often essential to prevent peak tailing and adsorption [5].
System Inertness	Standard deactivated liners may be sufficient.	Requires ultra-inert liner surfaces (e.g., Siltek) to ensure sensitivity and reproducibility [5].
Quantification	Absolute calibration curve method is popular [6].	Internal standard method can compensate for injection volume errors and is valuable for precise quantification [6].
Purity Reporting	Purity is often reported as >98.0%(GC), meaning the sum of all detected peaks is at least 98% [1].	This does not identify or quantify specific impurities. GC-MS is needed for definitive identification of unknown contaminants [6] [7].

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